

# An In-Depth Technical Guide to 1-Butyl-3-methylimidazolium Thiocyanate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium thiocyanate*

Cat. No.: *B1250314*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Butyl-3-methylimidazolium thiocyanate** ([BMIM][SCN]), an ionic liquid with diverse applications in research and industry.

## Core Properties and Identification

**1-Butyl-3-methylimidazolium thiocyanate** is a versatile ionic liquid known for its unique physicochemical properties.<sup>[1]</sup> Its CAS number is 344790-87-0.<sup>[2][3][4]</sup>

Table 1: Physicochemical Properties of **1-Butyl-3-methylimidazolium Thiocyanate**

| Property           | Value   | Source(s)   |
|--------------------|---|---|
| CAS Number         | 344790-87-0                                     | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Molecular Formula  | C <sub>9</sub> H <sub>15</sub> N <sub>3</sub> S | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Molecular Weight   | 197.30 g/mol                                    | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Appearance         | Colorless to slightly yellow liquid             | <a href="#">[3]</a>   |
| Density            | 1.07 g/mL                                       | <a href="#">[3]</a>   |
| Melting Point      | -20°C to -47°C                                  | <a href="#">[1]</a>   |
| Flash Point        | 206.5 °C (closed cup)                           | <a href="#">[5]</a>   |
| Refractive Index   | n <sub>20D</sub> 1.54                           | <a href="#">[3]</a>   |
| Viscosity          | ~35-54 cP                                       | <a href="#">[1]</a>   |
| Ionic Conductivity | ~7-9 mS/cm                                      | <a href="#">[1]</a>   |
| Purity             | ≥95%, ≥96%, >98%                                | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>                     |

## Synthesis and Experimental Protocols

The synthesis of [BMIM][SCN] typically involves a two-step process: the formation of a halide-based imidazolium salt followed by an anion exchange reaction.[\[1\]](#)[\[8\]](#)

### 2.1. Synthesis of 1-Butyl-3-methylimidazolium Chloride ([BMIM][Cl])

A common precursor for [BMIM][SCN] is 1-butyl-3-methylimidazolium chloride.

- Materials: 1-methylimidazole, 1-chlorobutane, toluene, ethyl acetate, acetonitrile.
- Procedure:
  - To a solution of 1-methylimidazole (1.25 mol) in toluene (125 cm<sup>3</sup>) at 0°C, add 1-chlorobutane (1.38 mol) while stirring vigorously.[\[9\]](#)
  - Heat the solution to reflux at approximately 110°C for 24 hours.[\[9\]](#)

- Cool the mixture to approximately -20°C for 12 hours to facilitate precipitation.[9]
- Decant the toluene. The resulting product is a viscous oil or semi-solid.[9]
- Recrystallize the product from acetonitrile and then repeat the recrystallization with ethyl acetate to yield a white crystalline solid.[9]
- Dry the final product, [BMIM][Cl], under vacuum.[9]

## 2.2. Anion Exchange to form **1-Butyl-3-methylimidazolium Thiocyanate** ([BMIM][SCN])

- Materials: 1-butyl-3-methylimidazolium chloride ([BMIM][Cl]), potassium thiocyanate (KSCN), dichloromethane.
- Procedure:
  - Dissolve the synthesized [BMIM][Cl] in dichloromethane.[8]
  - Add potassium thiocyanate to the solution with a molar ratio of [BMIM][Cl] to KSCN of 1:1.5.[8]
  - Stir the mixture at room temperature for 24 hours to allow for the anion exchange reaction to occur.[8]
  - The precipitated potassium chloride (KCl) is then separated by centrifugation.[8]
  - The remaining solution contains the desired product, **1-butyl-3-methylimidazolium thiocyanate**. Further purification may be achieved by removing the solvent under reduced pressure.

## 2.3. Characterization

The molecular structure of the synthesized [BMIM][SCN] can be confirmed using various analytical techniques, including Fourier-transform infrared spectroscopy (FTIR), and Nuclear Magnetic Resonance (<sup>1</sup>H-NMR and <sup>13</sup>C-NMR) spectroscopy.[10] Purity can be assessed using High-Performance Liquid Chromatography (HPLC).[3]



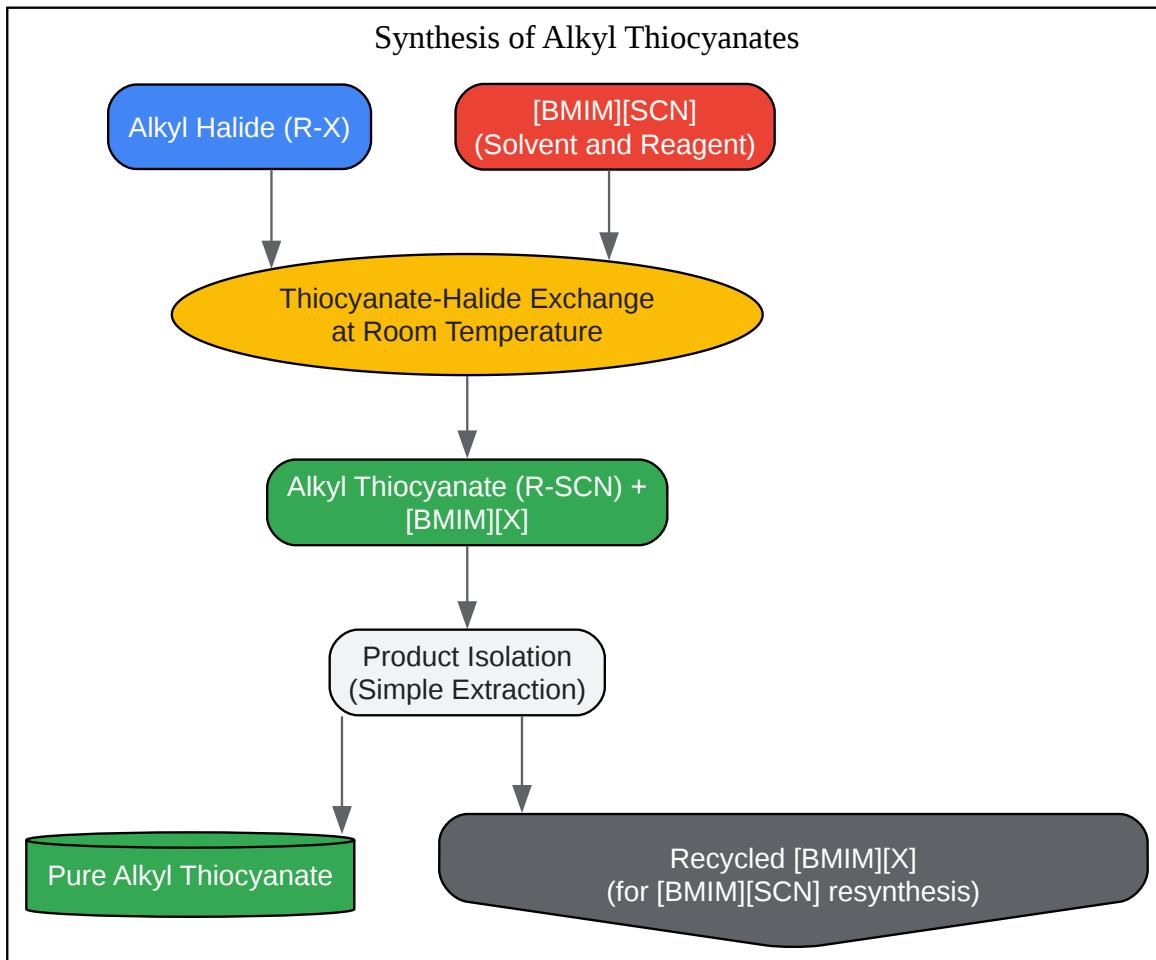
[Click to download full resolution via product page](#)

Synthesis workflow for **1-Butyl-3-methylimidazolium thiocyanate**.

## Applications in Research and Development

[BMIM][SCN] is a versatile ionic liquid with a growing number of applications.

- Green Solvent: It serves as an environmentally friendlier alternative to traditional volatile organic solvents in various chemical reactions.[\[3\]](#)
- Electrochemical Devices: Its ionic nature and conductivity make it a suitable component for electrolytes in advanced batteries and supercapacitors.[\[3\]](#)
- Extractive Processes: It is utilized in the extraction of valuable metals and for the extractive desulfurization of liquid fuels.[\[3\]](#)[\[10\]](#)
- Pharmaceutical Applications: There is ongoing research into its potential for drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients.[\[3\]](#)
- Task-Specific Ionic Liquid: It can act as both the reaction medium and a reagent, for instance, in the synthesis of alkyl thiocyanates from alkyl halides.[\[11\]](#)



[Click to download full resolution via product page](#)

Application of [BMIM][SCN] in the synthesis of alkyl thiocyanates.

## Safety and Handling

Table 2: GHS Hazard Information for **1-Butyl-3-methylimidazolium Thiocyanate**

| Hazard Class  | Hazard Statement  | GHS Pictogram |
|---|---|---------------|
| Acute Toxicity, Oral (Category 4)                                   | H302: Harmful if swallowed                              | GHS07         |
| Acute Toxicity, Dermal (Category 4)                                 | H312: Harmful in contact with skin                      | GHS07         |
| Acute Toxicity, Inhalation (Category 4)                             | H332: Harmful if inhaled                                | GHS07         |
| Hazardous to the aquatic environment, long-term hazard (Category 3) | H412: Harmful to aquatic life with long lasting effects | None          |
| Supplemental Hazard   | EUH032: Contact with acids liberates very toxic gas     | None          |

Source:[5][6][12]

#### Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7][13]
- Handle in a well-ventilated area to avoid inhalation of vapors.[12]
- Avoid contact with skin, eyes, and clothing.[7][13]
- Keep away from strong acids and oxidizing agents.[7]
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. [7][13]
- This substance has not been fully tested, and its chemical, physical, and toxicological properties have not been thoroughly investigated.[7] Therefore, caution should be exercised during handling.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 1-丁基-3-甲基咪唑鎓硫氰酸盐 ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1-Butyl-3-methylimidazolium thiocyanate = 95 344790-87-0 [sigmaaldrich.com]
- 6. 1-Butyl-3-methylimidazolium Thiocyanate | C9H15N3S | CID 11424151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. iolitec.de [iolitec.de]
- 8. pubs.acs.org [pubs.acs.org]
- 9. rsc.org [rsc.org]
- 10. Synthesis, characterization, and application of 1-butyl-3-methylimidazolium thiocyanate for extractive desulfurization of liquid fuel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. proionic.com [proionic.com]
- 13. iolitec.de [iolitec.de]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Butyl-3-methylimidazolium Thiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250314#1-butyl-3-methylimidazolium-thiocyanate-cas-number-and-properties>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)